

# A Comprehensive Technical Guide to Calcium Iodide Hydrate: CAS Numbers and Molecular Weights

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium iodide hydrate

Cat. No.: B7799291

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This technical guide provides a detailed overview of **calcium iodide hydrate**, focusing on its various forms and their corresponding Chemical Abstracts Service (CAS) numbers and molecular weights. This document is intended for researchers, scientists, and professionals in drug development who require precise information for their work.

## Introduction to Calcium Iodide and its Hydrates

Calcium iodide ( $\text{CaI}_2$ ) is an ionic compound formed from calcium and iodine. It is a colorless, deliquescent solid that is highly soluble in water. In practical applications and under normal storage conditions, calcium iodide often exists in its hydrated forms, where each formula unit of calcium iodide is associated with a specific number of water molecules. The degree of hydration significantly affects the compound's physical properties, including its molecular weight. Accurate identification through CAS numbers is therefore critical for scientific and commercial purposes.

## Quantitative Data Summary

The following table summarizes the CAS numbers and molecular weights for anhydrous calcium iodide and its common hydrated forms.

Chemical Name	Formula	CAS Number	Molecular Weight (g/mol )
Anhydrous Calcium Iodide	$\text{CaI}_2$	10102-68-8	293.89
Calcium Iodide Hydrate (unspecified)	$\text{CaI}_2 \cdot x\text{H}_2\text{O}$	71626-98-7	293.89 (anhydrous basis)[1]
Calcium Iodide Monohydrate	$\text{CaI}_2 \cdot \text{H}_2\text{O}$	71626-98-7	311.90[2][3]
Calcium Iodide Tetrahydrate	$\text{CaI}_2 \cdot 4\text{H}_2\text{O}$	13640-62-5	365.95
Calcium Iodide Hexahydrate	$\text{CaI}_2 \cdot 6\text{H}_2\text{O}$	10031-31-9	401.98[4][5]

Note: The CAS number 71626-98-7 is often used for **calcium iodide hydrate** where the exact number of water molecules is not specified. Some suppliers may also associate it with the monohydrate or hexahydrate form.[3][6]

## Methodologies for Characterization

The determination of the specific hydrated form of calcium iodide and its purity typically involves standard analytical techniques such as:

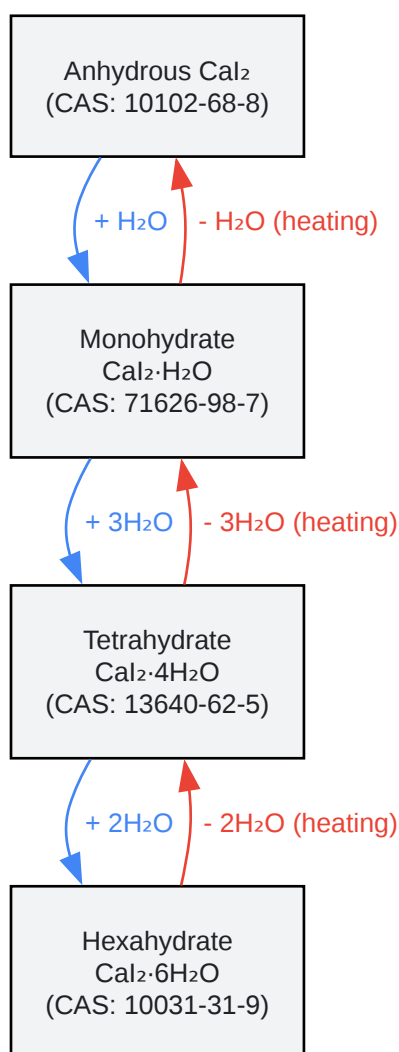
- Thermogravimetric Analysis (TGA): To determine the water content by measuring the mass loss as the sample is heated.
- Karl Fischer Titration: A specific method to quantify the water content in a sample.
- X-ray Diffraction (XRD): To identify the crystalline structure, which differs between the anhydrous and various hydrated forms.
- Elemental Analysis: To confirm the elemental composition of calcium and iodine.

Due to the straightforward nature of identifying these properties, detailed experimental protocols are not provided in this guide. Researchers should refer to standard analytical

chemistry textbooks and pharmacopeial monographs for detailed methodologies.

## Logical Relationship of Calcium Iodide Forms

The relationship between the different forms of calcium iodide is primarily based on the degree of hydration. The anhydrous form can become hydrated upon exposure to moisture, and the hydrated forms can be converted to the anhydrous form by heating.



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Caption: Hydration and dehydration pathways of calcium iodide.

This guide provides essential technical data on the CAS numbers and molecular weights of calcium iodide and its hydrates, which is fundamental for accurate research and development

activities.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Calcium Iodide Hydrate: CAS Numbers and Molecular Weights]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7799291#calcium-iodide-hydrate-cas-number-and-molecular-weight]

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Address: 3281 E Guasti Rd

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